

TPCA-1: Molecular Profile and Key Activities

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: TPCA-1

CAS No.: 507475-17-4

Cat. No.: S547972

Get Quote

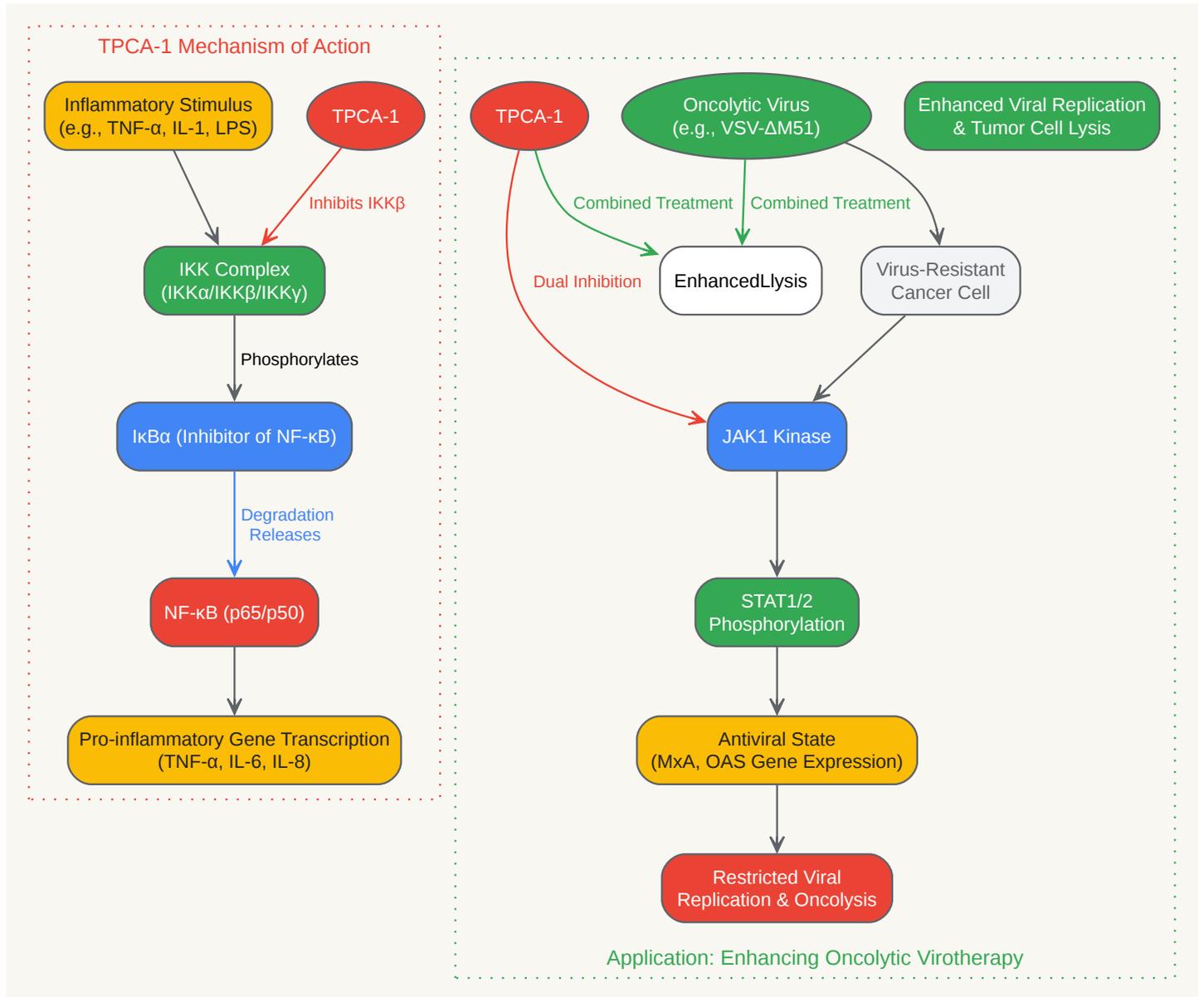
The table below summarizes the core characteristics and in vitro biological activities of **TPCA-1**.

Property	Value / Description
CAS Number	507475-17-4 [1]
Molecular Formula	C ₁₂ H ₁₀ FN ₃ O ₂ S [1]
Molecular Weight	279.29 g/mol [1]
Primary Target (IC ₅₀)	IKKβ (17.9 nM) [2] [3]
Selectivity	>22-fold selective over IKKα (IC ₅₀ = 0.40 μM) and >550-fold selective over other kinases and enzymes [1] [4] [3]

| **Key In Vitro Activities** | • Inhibits LPS-induced TNF-α, IL-6, and IL-8 production in human monocytes (IC₅₀ = 170-320 nM) [1] [3]. • Inhibits STAT3 phosphorylation and transactivation [1] [2]. • Sensitizes cancer cells to oncolytic viruses and other therapeutics [1] [5]. |

TPCA-1 functions by inhibiting IKKβ, the kinase responsible for phosphorylating IκBα. This prevents IκBα degradation and subsequent translocation of NF-κB to the nucleus, thereby suppressing the transcription of pro-inflammatory genes and other NF-κB-driven processes [6]. It also has a noted role in inhibiting STAT3

signaling [1] [2]. The following diagram illustrates this core mechanism and a key application in cancer research involving oncolytic viruses.



Click to download full resolution via product page

Experimental Protocols

IKK β Kinase Activity Assay

This protocol uses a commercially available luminescent kinase assay kit to directly measure the inhibitory effect of **TPCA-1** on IKK β enzyme activity [7].

Materials:

- **Enzyme:** Recombinant human IKK β (GST-tagged), provided in the kit (BPS Bioscience #78507) [7].
- **Substrate:** IKKtide peptide substrate, provided in the kit [7].
- **Cofactor:** ATP (500 μ M), provided in the kit [7].
- **Inhibitor:** **TPCA-1** stock solution in DMSO.
- **Detection Reagent:** Kinase-Glo MAX luminescent assay reagent (Promega #V6071) to measure remaining ATP after the reaction [7].
- **Equipment:** White 96-well plate, microplate reader capable of reading luminescence, 30°C incubator [7].

Procedure:

- **Prepare Reaction Mixture:** In a 96-well plate, combine the following on ice:
 - Kinase assay buffer (1X final concentration).
 - Recombinant IKK β enzyme.
 - ATP (at the recommended K_m concentration for the kit).
 - IKKtide substrate.
 - **TPCA-1** at varying concentrations (e.g., 0.1 nM to 10 μ M). Maintain a constant concentration of DMSO (not exceeding 1%) across all wells [7].
 - Include control wells with DMSO only (no inhibitor) for 100% activity and no enzyme for background.
- **Incubate:** Incubate the reaction mixture at **30°C for 30-60 minutes** to allow the kinase reaction to proceed [7].
- **Terminate and Detect:** Add an equal volume of the **Kinase-Glo MAX reagent** to each well. This reagent quantifies the amount of ATP remaining, which is inversely proportional to kinase activity. Incubate at room temperature for 10-20 minutes to stabilize the luminescent signal [7].
- **Read Plate:** Measure the luminescence intensity using a microplate reader.
- **Data Analysis:** Calculate the percentage of kinase activity inhibited by **TPCA-1** relative to the DMSO control. Plot inhibitor concentration vs. % inhibition to determine the IC_{50} value.

Cellular Assay: Inhibition of Cytokine Production

This protocol assesses the functional consequence of IKK β inhibition in a physiologically relevant cell-based system [1] [3].

Materials:

- **Cells:** Human peripheral blood monocytes [1] [3].
- **Stimulant:** Lipopolysaccharide (LPS) from E. coli.
- **Inhibitor:** **TPCA-1** stock solution in DMSO.
- **Cell Culture Media:** Appropriate medium (e.g., RPMI-1640 with 10% FBS).

Procedure:

- **Cell Plating:** Plate human monocytes in a 96-well culture plate and allow them to adhere.
- **Pre-treatment:** Pre-treat cells with **TPCA-1 (0.1 to 10 μ M)** or vehicle control (DMSO) for **30 minutes** [3].
- **Stimulation:** Stimulate the cells by adding **LPS (e.g., 1 μ g/mL)** to the culture medium. Incubate the cells for a further **~24 hours** [1] [3].
- **Sample Collection:** Collect the cell culture supernatant by centrifugation.
- **Analysis:** Quantify the levels of pro-inflammatory cytokines (**TNF- α , IL-6, IL-8**) in the supernatant using standard immunoassay techniques like ELISA. Calculate the IC₅₀ values for the inhibition of each cytokine.

Key Experimental Findings and Conditions

The table below summarizes results from various studies to guide your experimental design.

Assay Type	Cell Line / System	TPCA-1 Concentration / Dose	Key Outcome	Source
In Vitro Cytokine Inhibition	Human monocytes	IC ₅₀ : 170-320 nM	Inhibition of LPS-induced TNF- α , IL-6, and IL-8 production	[1] [3]
In Vivo Arthritis Model	Murine collagen-induced arthritis	3, 10, 20 mg/kg (i.p., twice daily)	Dose-dependent reduction in disease severity and delayed onset	[1] [4] [3]

Assay Type	Cell Line / System	TPCA-1 Concentration / Dose	Key Outcome	Source
Cancer Cell Viability & Signaling	ESCC cells (e.g., KYSE-450)	0-10 μ M	Induced apoptosis, inhibited IKK β phosphorylation, stabilized I κ B α	[8]
Oncolytic Virus Enhancement	Pancreatic cancer cells (PDAC)	2-10 μ M (combined with VSV- Δ M51 virus)	Overcame viral resistance, enhanced replication and oncolysis	[1]
STAT3 Inhibition	HEK-293T & NSCLC cells	0-2 μ M	Inhibited cytokine-induced STAT3 phosphorylation and transactivation	[1] [2]

Important Technical Notes

- **Solubility and Stock Solutions:** **TPCA-1** is highly soluble in DMSO (\geq 100 mg/mL). Prepare stock solutions at a high concentration (e.g., 10-50 mM) in anhydrous DMSO for long-term storage. For cellular assays, the final DMSO concentration should typically be kept below 0.1-1% to avoid cytotoxicity [2] [6].
- **Stability:** Store the lyophilized powder at **-20°C, desiccated**. Once reconstituted in DMSO, the solution should be stored at **-20°C** and used within **3-6 months** to prevent loss of potency. Aliquot to avoid multiple freeze-thaw cycles [2] [6].
- **Off-Target Effects:** While **TPCA-1** is highly selective for IKK β , be aware of its dual inhibitory activity against **JAK1**, which contributes to its ability to block type I interferon signaling and enhance oncolytic virotherapy [1]. This should be considered when interpreting results related to antiviral or inflammatory responses.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. CAS 507475-17-4 TPCA-1 - BOC Sciences [bocsci.com]
2. TPCA-1 | IKK-2 Inhibitor | MedChemExpress [medchemexpress.com]
3. APExBIO - TPCA-1|IKK-2 inhibitor,potent and selective|CAS# 507475-17-4 [apexbt.com]
4. TPCA-1 | IκB Kinase [tocris.com]
5. Inhibition of Type I Interferon-Mediated Antiviral Action in ... [pmc.ncbi.nlm.nih.gov]
6. TPCA-1 #50902 [cellsignal.com]
7. IKKβ Kinase Assay Kit [bpsbioscience.com]
8. Transcriptome-based drug repositioning identifies TPCA-1 ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [TPCA-1: Molecular Profile and Key Activities]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547972#tpca-1-ikk-kinase-assay-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com